

# A Technical Guide to the Safety and Handling of Perfluorodecyl Bromide

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## Compound of Interest

Compound Name: Perfluorodecyl bromide

Cat. No.: B1679594

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**Perfluorodecyl Bromide** Safety Data Sheet (SDS) Information

This document provides a comprehensive overview of the safety information for **perfluorodecyl bromide** (CAS No. 307-43-7). Due to a scarcity of detailed experimental data for this specific compound, this guide incorporates hazard information from structurally similar perfluoroalkyl bromides, such as perfluorooctyl bromide and perfluorododecyl bromide, to present a robust safety profile. The consistent hazard classifications across these analogues provide a reliable basis for risk assessment and the implementation of appropriate safety protocols.

## Substance Identification and Properties

**Perfluorodecyl bromide** is a fully fluorinated alkyl bromide. The chemical identity and key physical properties, including data from close structural analogues for reference, are summarized below.

Table 1: Chemical Identifiers for **Perfluorodecyl Bromide**

Identifier	Value
Chemical Name	<b>1-Bromo-1,1,2,2,3,3,4,4,5,5,6,6,7,7,8,8,9,9,10,10,10-heneicosaf fluorodecane</b>
Synonyms	1-Bromoperfluorodecane, Perfluorodecyl bromide
CAS Number	307-43-7[1][2]
Molecular Formula	C10BrF21[2]

| Molecular Mass | 598.98 g/mol [2] |

Table 2: Physical and Chemical Properties Note: Data for specific isomers or related compounds are indicated where applicable.

Property	Value	Source Compound
Physical State	Solid / Liquid	Varies by chain length
Boiling Point	142 °C (lit.)	Perfluorooctyl bromide (C8)[3]
Melting Point	87 - 88 °C	Perfluorododecyl bromide (C12)[4]
Density	1.93 g/mL at 25 °C (lit.)	Perfluorooctyl bromide (C8)[3]
Refractive Index	n <sub>20/D</sub> 1.305 (lit.)	Perfluorooctyl bromide (C8)[3]
Water Solubility	Insoluble	Perfluorooctyl bromide (C8)[5]
Vapor Pressure	5.9 mbar @ 20 °C	Perfluorooctyl bromide (C8)[5]
Stability	Stable under normal handling and storage conditions.[4]	General
Incompatible Materials	Strong oxidizing agents.[4]	General

## Hazard Identification and Classification

Safety data sheets for perfluoroalkyl bromides, including C8 and C12 analogues, consistently report the same hazard classifications under the Globally Harmonized System (GHS).[3][4][5] This consistency suggests that **perfluorodecyl bromide** presents similar hazards.

Table 3: GHS Hazard Classification Summary

Hazard Class	Category	Hazard Statement
<b>Skin Corrosion / Irritation</b>	<b>2</b>	<b>H315: Causes skin irritation[4][5]</b>
Serious Eye Damage / Eye Irritation	2 / 2A	H319: Causes serious eye irritation[4][5]

| Specific Target Organ Toxicity (Single Exposure) | 3 | H335: May cause respiratory irritation[4][5] |

Hazard Pictogram:

- GHS07 (Exclamation Mark)[4]

Signal Word:

- Warning[3][4]

Precautionary Statements (P-Statements):

- Prevention: P261 (Avoid breathing dust/mist), P264 (Wash skin thoroughly after handling), P271 (Use only outdoors or in a well-ventilated area), P280 (Wear protective gloves/eye protection/face protection).[4]
- Response: P302+P352 (IF ON SKIN: Wash with plenty of water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing), P304+P340 (IF INHALED: Remove person to fresh air and keep comfortable for breathing), P312 (Call a POISON CENTER/doctor if you feel unwell).

- Storage: P403+P233 (Store in a well-ventilated place. Keep container tightly closed), P405 (Store locked up).
- Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).

## Experimental Protocols for Hazard Assessment

The GHS classifications are determined by standardized experimental protocols, typically following OECD (Organisation for Economic Co-operation and Development) Guidelines for the Testing of Chemicals. Below are summaries of the methodologies relevant to the identified hazards.

**Acute Dermal Irritation/Corrosion (OECD Guideline 404)** This test evaluates the potential of a substance to cause skin irritation.

- Test System: Typically conducted on healthy young adult albino rabbits.
- Procedure: A small amount (0.5 g or 0.5 mL) of the test substance is applied to a shaved patch of skin on the animal. The patch is covered with a gauze pad and tape for a 4-hour exposure period.
- Observation: After the exposure period, the patch is removed, and the skin is evaluated for signs of erythema (redness) and edema (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours).
- Classification: The severity and reversibility of the skin reactions are scored. A mean score of  $\geq 2.3$  but  $< 4.0$  for erythema/edema leads to a "Category 2: Irritant" classification.

**Acute Eye Irritation/Corrosion (OECD Guideline 405)** This test assesses the potential of a substance to cause serious eye damage or irritation.

- Test System: Conducted using healthy young adult albino rabbits.
- Procedure: A small amount (0.1 mL or 0.1 g) of the test substance is instilled into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.

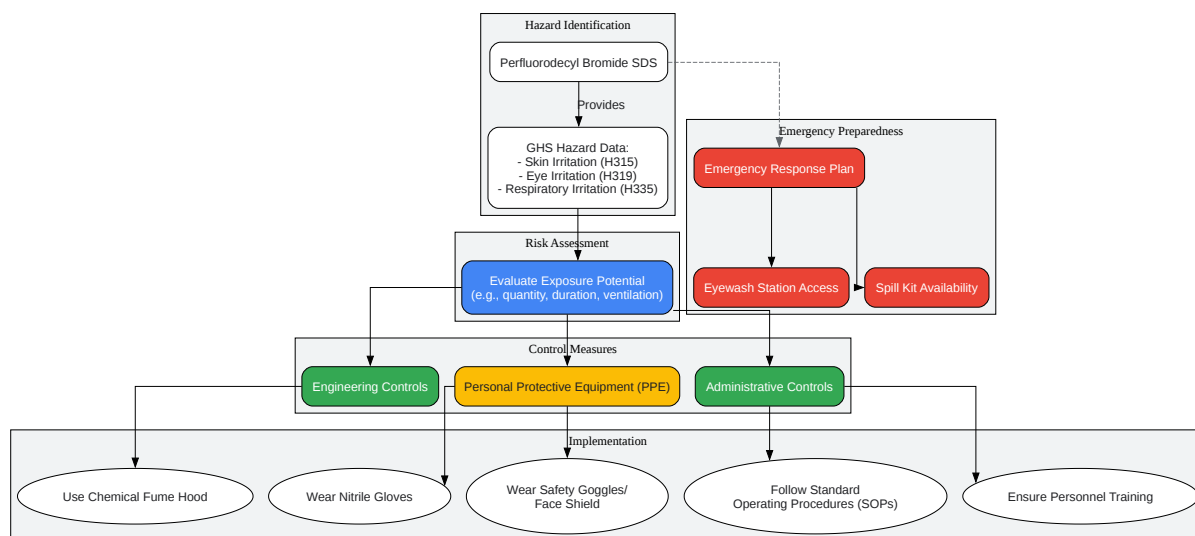
- **Observation:** The eyes are examined for effects on the cornea, iris, and conjunctiva at prescribed intervals after instillation (e.g., 1, 24, 48, and 72 hours).
- **Classification:** Effects are scored based on their severity, persistence, and reversibility. Substances that cause reversible eye irritation within 21 days are classified as "Category 2A: Irritant".

**Acute Inhalation Toxicity (OECD Guideline 403)** This test determines the toxicity of a substance upon inhalation and identifies potential respiratory tract irritation.

- **Test System:** Typically performed on rats.
- **Procedure:** Animals are exposed to the test substance (as a gas, vapor, or aerosol) in an inhalation chamber for a defined period (usually 4 hours). Multiple concentration groups are tested.
- **Observation:** Animals are observed for signs of toxicity during and after exposure for up to 14 days. Observations include changes in breathing, clinical signs, and mortality. For respiratory irritation (STOT SE 3), signs such as labored breathing, nasal discharge, and histopathological evidence of irritation in the respiratory tract are key endpoints.
- **Classification:** If the substance causes transient respiratory irritation, it is classified as "STOT SE Category 3".

## Visualization of Safety Workflow

The following diagram illustrates the logical workflow from the identification of hazards in the Safety Data Sheet to the implementation of necessary control measures in a laboratory setting.



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Caption: Hazard communication and risk management workflow for **perfluorodecyl bromide**.

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